

Introduction: The Analytical Imperative for 5-Acetyl-2-fluoro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 5-Acetyl-2-fluoro-4-hydroxybenzonitrile

CAS No.: 2089381-35-9

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5-Acetyl-2-fluoro-4-hydroxybenzonitrile is a substituted benzonitrile derivative. Such molecules are pivotal building blocks in the synthesis of liquid crystals and active pharmaceutical ingredients (APIs).^[1] The precise substitution pattern—featuring acetyl, fluoro, and hydroxyl groups—imparts specific chemical properties that necessitate tailored analytical approaches. The presence of polar functional groups and a UV-active aromatic system makes this compound amenable to both HPLC and GC-MS analysis, though each technique requires a distinct strategy to achieve optimal results.

This document outlines two validated methods. The HPLC method is presented as a primary tool for quantification, offering direct analysis of the compound in its native state. The GC-MS method serves as a confirmatory identity test, providing high-specificity structural information, albeit requiring a derivatization step to ensure volatility and thermal stability.^{[2][3]}

Part 1: Quantitative Analysis by Reversed-Phase HPLC (RP-HPLC)

Principle and Rationale

Reversed-phase high-performance liquid chromatography (RP-HPLC) is the premier technique for the analysis of moderately polar organic molecules like **5-Acetyl-2-fluoro-4-hydroxybenzonitrile**. The methodology leverages a non-polar stationary phase (C18) and a polar mobile phase. The analyte's retention is governed by hydrophobic interactions with the stationary phase.^[4]

Causality Behind Experimental Choices:

- **Stationary Phase:** A C18 (octadecylsilane) column is selected for its versatility and strong hydrophobic retention, which is ideal for aromatic compounds. Its use is well-documented for separating related benzonitrile and pharmaceutical intermediates.^[5]
- **Mobile Phase pH:** The analyte contains a phenolic hydroxyl group, which is acidic ($pK_a \approx 8-10$). To ensure consistent retention and sharp, symmetrical peaks, the mobile phase pH must be controlled to keep the hydroxyl group in its protonated (non-ionized) state. An acidic mobile phase (pH 2.5-3.0) suppresses the ionization of this group and any residual silanols on the column packing, preventing peak tailing.^[4]
- **Organic Modifier:** Acetonitrile is chosen over methanol as the organic solvent. It typically provides better peak shape for aromatic compounds, lower column backpressure, and has a lower UV cutoff wavelength, resulting in a more stable baseline for detection.^[6]
- **Gradient Elution:** A gradient elution, where the concentration of the organic solvent is increased over time, is employed. This approach ensures that the primary analyte elutes with optimal peak shape while also eluting any potential non-polar impurities from the column, improving resolution and reducing analysis time.^[4]
- **Detection:** A Diode Array Detector (DAD) is utilized to monitor a range of wavelengths simultaneously. This allows for the determination of the absorbance maximum (λ_{max}) for precise quantification and provides spectral data that can aid in peak purity assessment.

Experimental Protocol: HPLC-DAD

Instrumentation and Materials

- **HPLC System:** A standard HPLC system with a binary or quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD).

- Chromatographic Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Reagents: Acetonitrile (HPLC grade), Formic Acid (LC-MS grade), Reagent Grade Water (18.2 MΩ·cm).
- Reference Standard: **5-Acetyl-2-fluoro-4-hydroxybenzonitrile** (purity ≥99%).

Preparation of Solutions

- Mobile Phase A (Aqueous): 0.1% Formic Acid in Water. Add 1.0 mL of formic acid to 1000 mL of reagent grade water and mix thoroughly.
- Mobile Phase B (Organic): Acetonitrile.
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with the diluent.
- Working Standard Solution (100 µg/mL): Pipette 1 mL of the stock solution into a 10 mL volumetric flask and dilute to the mark with the diluent.
- Sample Preparation: Accurately weigh a portion of the test sample and dissolve it in the diluent to achieve an expected final concentration of approximately 100 µg/mL. Filter the solution through a 0.45 µm syringe filter prior to injection.

Chromatographic Conditions

Parameter	Setting
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 30% B; 2-10 min: 30% to 90% B; 10-12 min: 90% B; 12.1-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}$ C
Injection Volume	10 μ L
Detection	DAD, 275 nm (monitor 200-400 nm)
Run Time	15 minutes

HPLC Analysis Workflow



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Caption: HPLC-DAD analysis workflow for **5-Acetyl-2-fluoro-4-hydroxybenzonitrile**.

Part 2: Confirmatory Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle and Rationale

GC-MS provides unparalleled specificity for compound identification through a combination of chromatographic separation and mass-based detection. However, compounds with polar

functional groups, such as the hydroxyl group in **5-Acetyl-2-fluoro-4-hydroxybenzonitrile**, are often non-volatile and exhibit poor chromatographic behavior on GC columns.[7]

Causality Behind Experimental Choices:

- **Derivatization:** To overcome the low volatility and high polarity, a derivatization step is mandatory. Silylation is the chosen method, where the active hydrogen of the hydroxyl group is replaced by a non-polar trimethylsilyl (TMS) group.[8] This reaction, typically using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), significantly increases the analyte's volatility and thermal stability, making it suitable for GC analysis.[7]
- **Stationary Phase:** A non-polar (5%-phenyl)-methylpolysiloxane capillary column (e.g., DB-5ms or HP-5ms) is selected. This is a robust, general-purpose column that provides excellent separation for a wide range of derivatized compounds.[9]
- **Temperature Programming:** A programmed temperature ramp is essential. It begins at a lower temperature to trap and focus the analyte at the column head, then gradually increases to elute the derivatized compound, ensuring sharp peaks and efficient separation from other components.[9]
- **Ionization and Detection:** Electron Ionization (EI) at a standard energy of 70 eV is used to generate reproducible fragmentation patterns. The resulting mass spectrum acts as a chemical "fingerprint," allowing for confident identification via library matching or spectral interpretation.[9]

Experimental Protocol: GC-MS

Instrumentation and Materials

- **GC-MS System:** A Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.
- **GC Column:** DB-5ms or equivalent, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- **Reagents:** Ethyl Acetate (anhydrous), Pyridine (anhydrous), N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS).

- Reference Standard: **5-Acetyl-2-fluoro-4-hydroxybenzonitrile** (purity $\geq 99\%$).

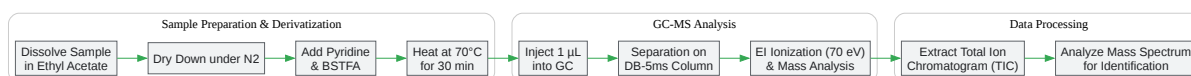
Protocol: Derivatization and Sample Preparation

- Standard/Sample Preparation: Prepare a ~ 1 mg/mL solution of the standard or sample in anhydrous ethyl acetate.
- Derivatization Reaction:
 - Pipette 100 μ L of the sample/standard solution into a 2 mL autosampler vial.
 - Carefully evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Add 50 μ L of anhydrous pyridine to the dried residue.
 - Add 100 μ L of BSTFA + 1% TMCS.
 - Cap the vial tightly and heat at 70 $^{\circ}$ C for 30 minutes in a heating block or oven.
 - Allow the vial to cool to room temperature before injection.

GC-MS Conditions

Parameter	Setting
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium, Constant Flow at 1.2 mL/min
Oven Program	100 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min)
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Quadrupole Temp	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40 - 450

GC-MS Analysis Workflow



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Caption: Derivatization and GC-MS analysis workflow for **5-Acetyl-2-fluoro-4-hydroxybenzonitrile**.

Expected Mass Spectrum The derivatized analyte (5-Acetyl-2-fluoro-4-(trimethylsilyloxy)benzonitrile) has a molecular weight of 251.3 g/mol . The EI mass spectrum is expected to show a molecular ion (M⁺) peak at m/z 251. Key fragments would likely include M-

15 (loss of a methyl group from the TMS moiety, m/z 236) and a prominent ion at m/z 73, corresponding to the trimethylsilyl cation $[\text{Si}(\text{CH}_3)_3]^+$.

Method Validation and Trustworthiness

To ensure the reliability and scientific integrity of these methods, they must be validated according to International Council for Harmonisation (ICH) guidelines.^{[10][11]} Validation demonstrates that the analytical procedure is suitable for its intended purpose.^[11]

Summary of Key Validation Parameters

Validation Parameter	Purpose	Typical Acceptance Criteria (Assay)
Specificity	To demonstrate that the signal is from the analyte of interest, free from interference.	Peak purity index > 99.0% (DAD). No interfering peaks at the analyte retention time in blank/placebo.
Linearity	To show that the method's response is proportional to analyte concentration over a range.	Correlation coefficient (r^2) $\geq$ 0.999
Accuracy	To measure the closeness of the test results to the true value.	98.0% - 102.0% recovery of spiked analyte.
Precision	To assess the degree of scatter between a series of measurements.	Repeatability (RSD) $\leq$ 1.0%; Intermediate Precision (RSD) $\leq$ 2.0%
Range	The concentration interval where the method is precise, accurate, and linear.	Typically 80% to 120% of the test concentration. [12]
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio $\geq$ 10.
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations in parameters.	System suitability parameters remain within limits after minor changes (e.g., pH $\pm$ 0.2, Temp $\pm$ 2°C).

Conclusion

The analytical methods detailed in this guide provide a comprehensive framework for the analysis of **5-Acetyl-2-fluoro-4-hydroxybenzonitrile**. The RP-HPLC method offers a direct, robust, and accurate approach for quantification, making it ideal for quality control, stability

testing, and in-process monitoring. The GC-MS method, while requiring a derivatization step, provides an orthogonal technique with high specificity, making it an excellent tool for definitive identification and structural confirmation. Together, these protocols equip researchers and drug development professionals with the necessary tools to ensure the quality and integrity of this important chemical intermediate.

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